

Essential Safety and Logistical Information for Handling Bis-PEG13-PFP Ester

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Compound of Interest

Compound Name: *Bis-PEG13-PFP ester*

Cat. No.: *B1464128*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of specialized chemical reagents is paramount. This document provides immediate, procedural guidance for the use of **Bis-PEG13-PFP ester**, a moisture-sensitive, amine-reactive PEGylation reagent. Adherence to these protocols is critical for both personal safety and experimental success.

Chemical and Physical Properties

Bis-PEG13-PFP ester is a valuable tool in bioconjugation, used to link molecules by reacting with primary and secondary amines.^{[1][2]} Its pentafluorophenyl (PFP) ester groups are less susceptible to hydrolysis than more common N-hydroxysuccinimide (NHS) esters, offering greater efficiency in aqueous solutions.^{[1][3]}

Property	Value	Source
CAS Number	1383567-59-6	[4]
Molecular Formula	C42H56F10O17	
Molecular Weight	1022.87 g/mol	
Purity	≥98%	
Storage	2-8°C Refrigerator or -20°C with desiccant	
Shipping	Room temperature in continental US; may vary elsewhere.	

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory hazards is necessary to determine the appropriate level of personal protective equipment. The following table outlines the recommended PPE for handling **Bis-PEG13-PFP ester**, based on standard laboratory safety protocols for active esters and PEGylated compounds.

PPE Category	Minimum Requirement	Enhanced Protection (for splash or aerosol risk)	Material Recommendation
Eye and Face Protection	Safety glasses with side shields.	Chemical splash goggles or a face shield worn over safety glasses.	Polycarbonate
Hand Protection	Disposable nitrile gloves.	Double-gloving with nitrile or wearing chemical-resistant gloves (e.g., neoprene) over nitrile gloves.	Polyethylene, Ethylene vinyl alcohol (EVOH) for ester resistance.
Body Protection	A standard laboratory coat.	A chemical-resistant apron or smock over the lab coat.	Polyethylene or polypropylene for chemical resistance.
Respiratory Protection	Not generally required when handled in a well-ventilated area or chemical fume hood.	A NIOSH-certified respirator may be necessary if there is a risk of inhaling dust or aerosols.	Organic vapor/particulate respirator.
Foot Protection	Closed-toe shoes.	Chemical-resistant boots may be required in case of large spills.	As per institutional safety guidelines.

Operational Plans: Step-by-Step Guidance

Experimental Workflow: Handling and Conjugation

Bis-PEG13-PFP ester is moisture-sensitive and its PFP moiety can hydrolyze, rendering it non-reactive. Therefore, it is crucial to handle the reagent with care, avoiding premature exposure to moisture. The following workflow outlines the key steps for its use in a typical bioconjugation reaction.

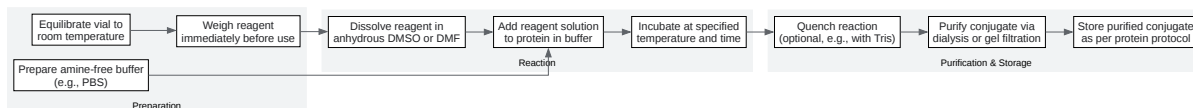


Figure 1: Experimental Workflow for Bis-PEG13-PFP Ester

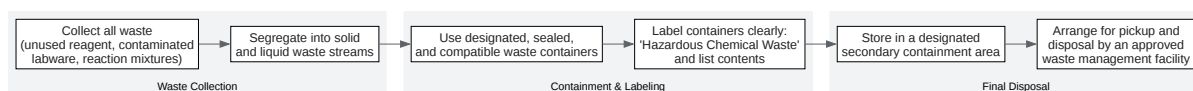


Figure 2: Disposal Workflow for Bis-PEG13-PFP Ester Waste

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